

Hazard Identification and Global Harmonized System (GHS) Classification

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Compound of Interest

Compound Name: 7-Bromo-1,2,3,4-tetrahydroisoquinoline hydrochloride

Cat. No.: B1521073

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7-Bromo-1,2,3,4-tetrahydroisoquinoline hydrochloride is classified as hazardous.^[4] The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a universal framework for communicating these hazards.

The signal word for this compound is "Warning".^{[4][5]}

GHS Hazard Pictogram:

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Table 1: GHS Hazard Statements

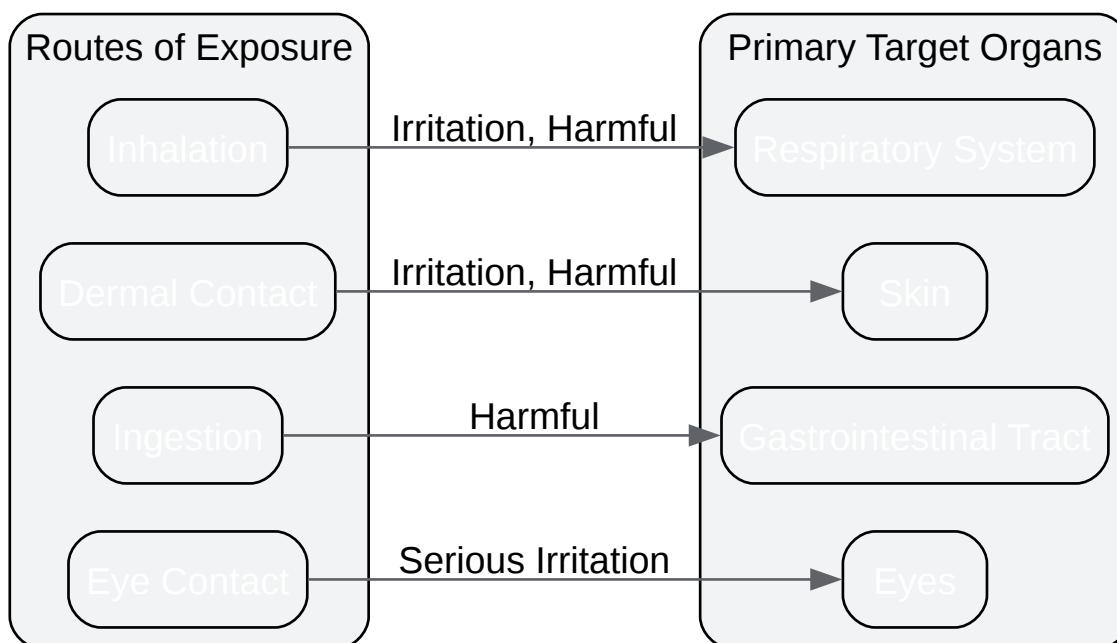
Code	Hazard Statement	Practical Implication in the Lab
H302	Harmful if swallowed	Ingestion of even small quantities can cause illness. Do not eat, drink, or smoke in the lab.[5]
H312	Harmful in contact with skin	The compound can be absorbed through the skin, causing systemic effects. Avoid all skin contact.[5]
H315	Causes skin irritation	Direct contact can lead to redness, itching, or inflammation.[5][6]
H319	Causes serious eye irritation	Direct contact with eyes can cause significant, potentially painful, irritation.[5][6]
H332	Harmful if inhaled	Inhaling dust or aerosols can be harmful to the respiratory system.[5]

| H335 | May cause respiratory irritation | Inhalation may lead to coughing, sneezing, and irritation of the nasal passages and throat.[4][6][7] |

Toxicological Profile: Understanding the Risks

The GHS classification provides a clear warning about the acute toxicity and irritant properties of this compound. While comprehensive toxicological data, such as carcinogenicity and reproductive toxicity, is not widely available, the existing information mandates a cautious approach.[4][8] The primary concern for researchers is acute exposure.

Routes of Exposure and Target Organs: The compound poses a risk through multiple exposure routes, each affecting specific organs. The diagram below illustrates the primary pathways and the physiological systems at immediate risk.



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Caption: Routes of exposure and primary organ systems affected.

Physical and Chemical Properties for Risk Assessment

Understanding the physical state and properties of a chemical is fundamental to assessing risk. A low melting point, for instance, suggests a substance could unexpectedly liquefy in a warm environment, altering spill dynamics and exposure risk.

Table 2: Physicochemical Data

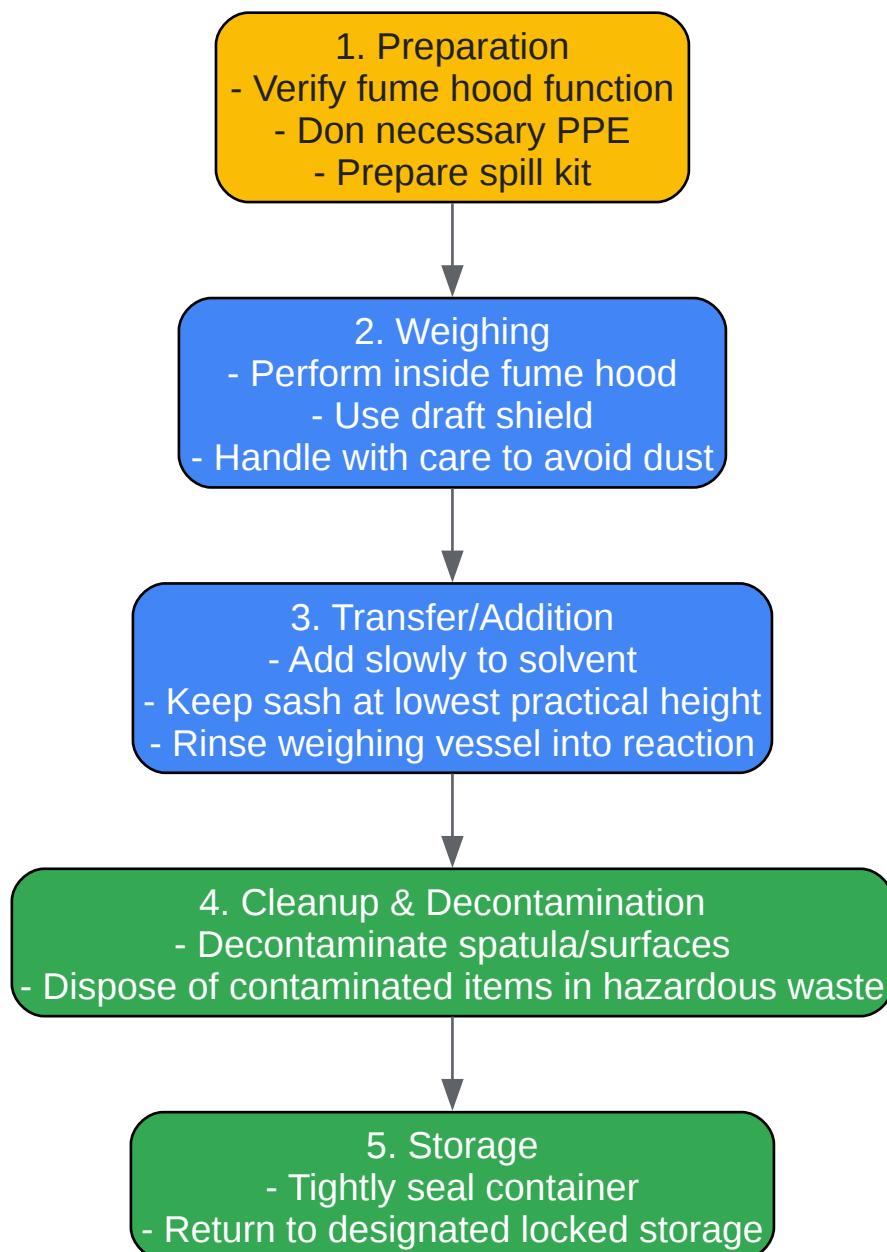
Property	Value	Source
CAS Number	220247-73-4	[2] [5] [9]
Molecular Formula	C ₉ H ₁₀ BrN • HCl	[2]
Molecular Weight	248.55 g/mol	[2]
Appearance	White to yellow solid	[4]
Melting Point	32 - 35 °C / 89.6 - 95 °F	[4] [6]

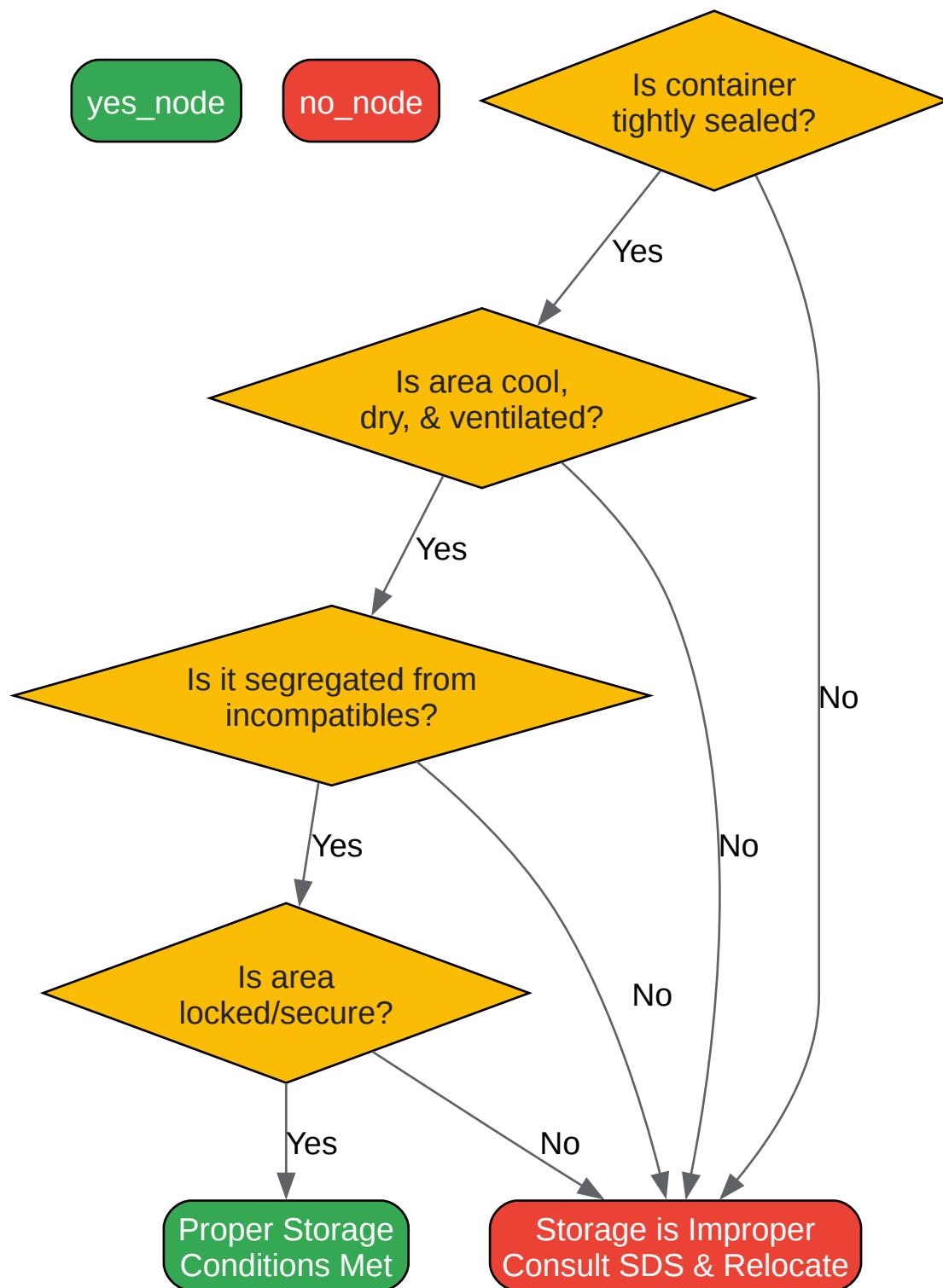
| Solubility | Insoluble in water [\[6\]](#) |

Expert Insight: The compound's classification as a solid with a low melting point is critical. It should be handled as a powder with the potential to generate airborne dust. Furthermore, its insolubility in water means that spills should not be flushed with water into drainage systems; instead, they require mechanical cleanup.

Safe Handling and Engineering Controls

A systematic approach to handling is essential. The following workflow minimizes exposure by integrating engineering controls and best practices at each step.



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